

Technical Support Center: Tris(trimethylsiloxy)antimony Handling Guide

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILOXY)ANTIMONY*
Cat. No.: *ONY*

CAS No.: *194033-87-9*

Cat. No.: *B071154*

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Product: **Tris(trimethylsiloxy)antimony** Chemical Formula: $\text{Sb}(\text{OSi}(\text{CH}_3)_3)_3$ CAS Number: 194033-87-9 (Note: Distinct from Tris(trimethylsilyl)antimony, CAS 7029-27-8) Support Level: Tier 3 (Senior Application Scientist)

Core Technical Directive: The "Siloxy" Distinction

User Query: I found multiple CAS numbers. Which compound am I actually handling, and why does it matter?

Scientist Response: It is critical to distinguish between **Tris(trimethylsiloxy)antimony** (Sb-O-Si bonds) and Tris(trimethylsilyl)antimony (Sb-Si bonds). You are handling the siloxy derivative (CAS 194033-87-9).

- **The Structural Vulnerability:** The molecule consists of an antimony center bonded to three trimethylsiloxy groups via oxygen bridges. While the Si-O bond is thermodynamically stable, the Sb-O bond is highly susceptible to nucleophilic attack by water (hydrolysis) and alcoholysis.

- **The Consequence:** Upon contact with ambient moisture, the Sb-O bond cleaves, releasing trimethylsilanol (volatile, flammable) and forming insoluble antimony oxides (white precipitate). This reaction is irreversible.

Technical Specifications Table

Property	Value	Critical Note
Physical State	Liquid / Low-melting solid	Straw-colored to colorless.[1]
Hydrolytic Sensitivity	Extreme	Reacts instantly with atmospheric moisture.
Flash Point	< 60°C (Estimated)	Treat as flammable liquid; pyrophoric potential in high surface area states.
By-products	Trimethylsilanol, Sb ₂ O ₃	Silanol vapors are flammable and irritating.
Storage Class	Air/Moisture Sensitive	Store under Argon or Nitrogen.

Storage & Intake Protocols

User Query: We just received a shipment. How should we store the ampoules/bubblers to prevent degradation before use?

Scientist Response: Proper storage is a passive defense system against hydrolysis. Do not rely on the shipping packaging for long-term storage.

- **Immediate Inspection:** Check for white particulates suspended in the liquid. This indicates seal failure during transit.
- **The "Double-Barrier" Rule:**
 - **Primary:** The original sealed ampoule or stainless steel bubbler.
 - **Secondary:** Store the primary container inside a secondary containment vessel (e.g., a sealed aluminum can or heavy-walled jar) packed with active desiccant (molecular sieves)

or Drierite).

- **Temperature Control:** Store at 2°C to 8°C. Cold storage reduces the rate of thermal decomposition and lowers the vapor pressure, minimizing the risk of seal failure.
- **Light Protection:** Antimony complexes can be photosensitive. Ensure the secondary container is opaque.

Handling & Transfer Methodologies

User Query: I need to transfer the precursor to a CVD/ALD canister. Can I use a syringe in a fume hood?

Scientist Response: Absolutely not. A standard fume hood does not provide an inert atmosphere. Even brief exposure to air (ppm levels of H₂O) will nucleate oxide formation, clogging your ALD valves later. You must use a Glovebox or Schlenk Line technique.

Protocol A: Glovebox Transfer (Recommended)

- **Atmosphere:** Argon or Nitrogen (< 0.5 ppm O₂ and H₂O).
- **Vessel Prep:** All receiving vessels must be oven-dried (150°C for >4 hours) and brought into the glovebox while hot or under vacuum.
- **The "Headspace" Check:** Before opening the bottle, ensure the glovebox pressure is neutral. Open slowly to equilibrate pressure; volatile silanols may have pressurized the bottle during storage.

Protocol B: Schlenk Line Transfer (Cannula Method)

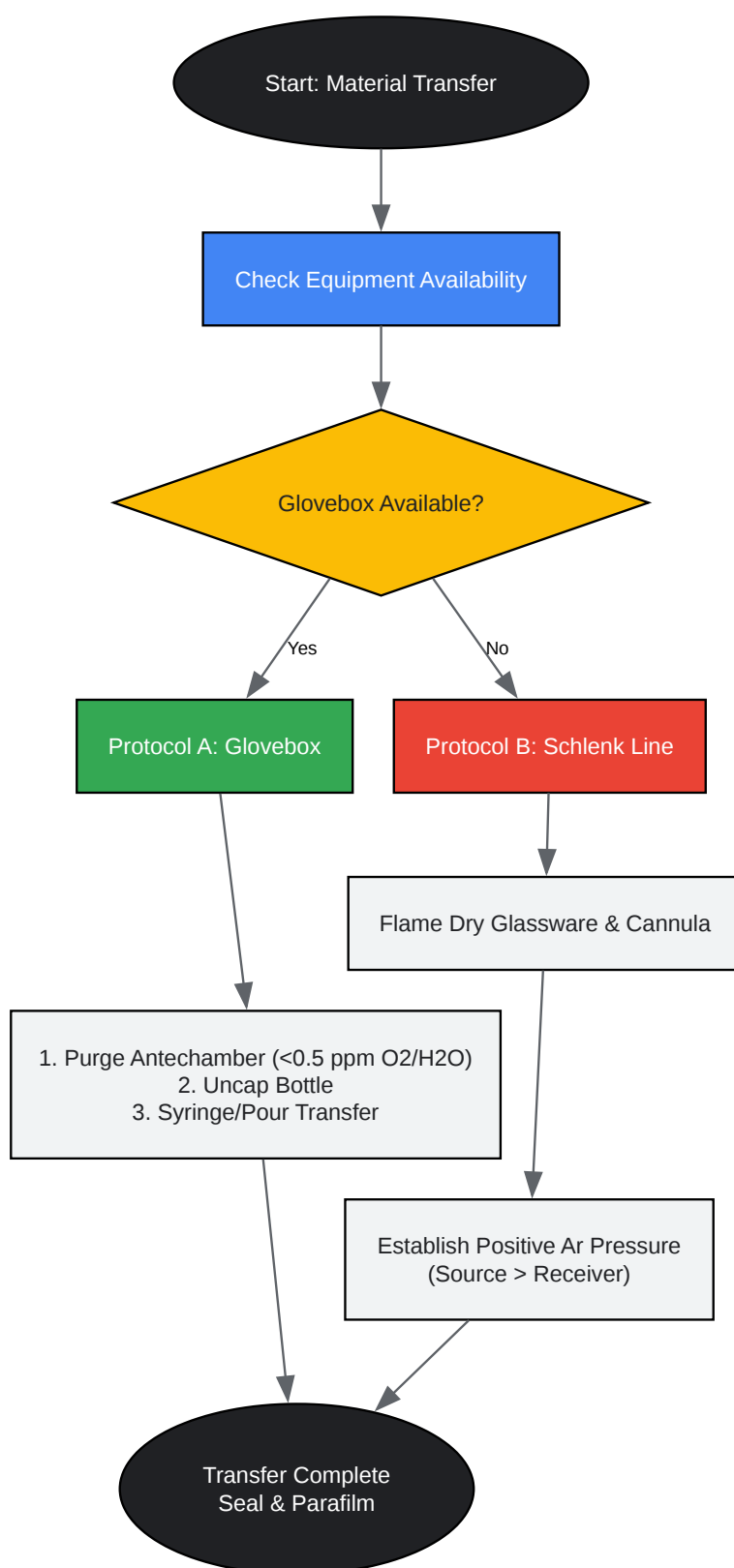
If a glovebox is unavailable, use a positive-pressure cannula transfer.

- **Manifold Setup:** Ensure the Schlenk line is cycling dry Argon and high vacuum (< 10⁻³ mbar).
- **Purge Cycles:** Flame-dry the cannula and receiving flask under vacuum. Cycle Argon/Vacuum 3 times.

- **Pressure Gradient:** Maintain a slightly higher positive pressure in the source flask than the receiving flask to drive the liquid flow.

Visualization: Inert Gas Transfer Workflow

The following diagram illustrates the critical decision points and flow for transferring this air-sensitive material.



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Figure 1: Decision logic for selecting the appropriate transfer protocol based on equipment availability, ensuring anaerobic conditions.

Troubleshooting & FAQs

User Query: My liquid has turned cloudy/milky. Can I filter it and still use it?

Scientist Response: No. Cloudiness indicates the formation of Antimony(III) oxide (Sb_2O_3) particles due to hydrolysis.

- The Risk: Even if you filter the visible solids, the solution now contains dissolved hydrolysis byproducts (silanols) and the stoichiometry of the precursor is compromised.
- The Fix: Discard the material. Using it in CVD/ALD will result in particle deposition, rough films, and precursor line clogging.

User Query: I smell a distinct, sharp medicinal odor when opening the storage box.

Scientist Response: This is the scent of Trimethylsilanol.

- Diagnosis: The primary container seal has failed, allowing moisture ingress and releasing silanol vapor.
- Action: Move the container to a fume hood immediately. The presence of silanol implies the antimony precursor is degrading. Do not use for critical experiments.

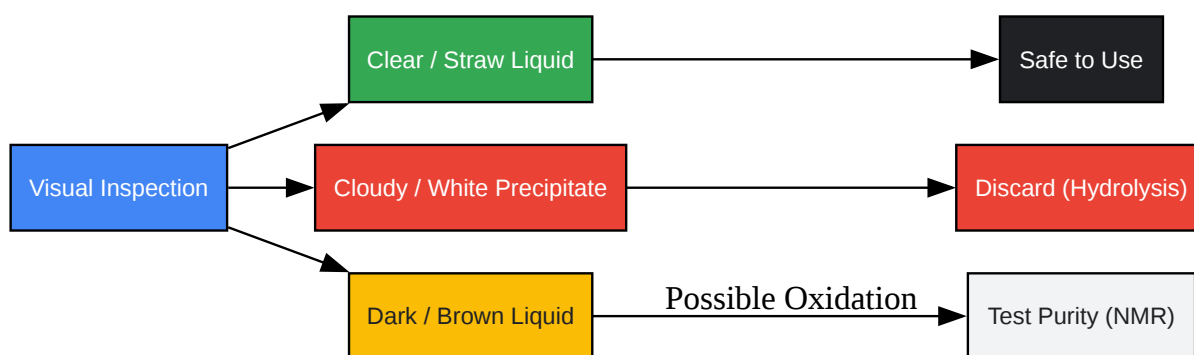
User Query: There is significant pressure buildup in the ampoule.

Scientist Response:

- Cause: Thermal expansion or partial decomposition releasing volatile siloxanes/silanols.
- Remedy: Cool the ampoule to 0°C before opening. Open strictly in a glovebox or fume hood to vent the pressure safely away from the operator.

Visualization: Material Integrity Logic

Use this logic tree to determine if your precursor is safe to use.



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Figure 2: Material integrity assessment workflow. Any precipitate (cloudiness) is grounds for immediate disposal.

Emergency & Disposal

User Query: We had a spill in the glovebox. How do we clean it?

Scientist Response:

- Do NOT use water. Water will cause a violent reaction, releasing heat and fumes inside the confined space.
- Containment: Cover the spill with an inert absorbent (Vermiculite or dry sand).
- Neutralization: Once absorbed, sweep into a waste container. Only outside the glovebox, in a fume hood, can the material be slowly quenched with dilute alcohol (isopropanol) followed by water to complete the hydrolysis before chemical waste disposal.
- PPE: Wear safety glasses, chemical-resistant gloves (Nitrile/Neoprene), and a lab coat.

References

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